

Physicochemical properties of 7-Methyl-4-octanone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 7-Methyl-4-octanone

Cat. No.: B1618552

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An In-depth Technical Guide to the Physicochemical Properties of **7-Methyl-4-octanone**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **7-Methyl-4-octanone**. The information is curated for researchers, scientists, and professionals in drug development who require precise data for their work. This document presents quantitative data in a structured format, details relevant experimental protocols, and includes a logical workflow for the analysis of this compound.

Core Physicochemical Properties

7-Methyl-4-octanone is a branched-chain ketone with the molecular formula C9H18O.^{[1][2][3]} It is also known by synonyms such as Isoamyl n-propyl ketone.^{[2][4]} The physicochemical properties of **7-Methyl-4-octanone** are summarized in the table below, providing a consolidated view of its key characteristics.

Property	Value	Unit	Source(s)
Molecular Formula	C9H18O		[1] [2] [3]
Molecular Weight	142.24	g/mol	[1] [2] [4] [5]
Boiling Point	178.00 - 181	°C	[4] [6]
451.00 ± 4.00	K		[5] [7]
Vapor Pressure	0.913	mmHg @ 25°C (est.)	[6]
1.012	hPa @ 20°C (est.)		[4]
1.4476	hPa @ 25°C (est.)		[4]
Flash Point	57.60	°C (est.)	[6]
Water Solubility	457.7	mg/L @ 25°C (est.)	[6]
logP (Octanol/Water Partition Coefficient)	2.859 (est.)		[6]
2.4 (XLogP3-AA)			[1] [2] [4]
Refractive Index	1.415		[8]
Density	0.8258	g/cm³ (est.)	[8]

Experimental Protocols

Accurate determination of physicochemical properties is fundamental in chemical research and development. The following sections detail standard experimental methodologies for key properties of liquid compounds like **7-Methyl-4-octanone**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and effective method for determining the boiling point of a small liquid sample is the Thiele tube method.

Apparatus:

- Thiele tube
- Thermometer (calibrated)
- Small test tube (e.g., Durham tube)
- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner)
- Liquid paraffin or other suitable heating oil
- Sample of **7-Methyl-4-octanone**

Procedure:

- Fill the Thiele tube with heating oil to a level just above the side arm.
- Place a small amount of **7-Methyl-4-octanone** into the small test tube.
- Invert the sealed capillary tube and place it inside the test tube containing the sample.
- Attach the test tube to the thermometer and immerse it in the Thiele tube, ensuring the sample is level with the thermometer bulb.
- Gently heat the side arm of the Thiele tube.[\[2\]](#)[\[9\]](#)
- Observe the capillary tube. As the temperature rises, a steady stream of bubbles will emerge from the open end of the capillary tube.
- Remove the heat source when a continuous stream of bubbles is observed.
- The boiling point is the temperature at which the bubbling stops and the liquid just begins to be drawn back into the capillary tube.[\[2\]](#)[\[7\]](#)

Determination of Density

The density of a liquid can be determined using a pycnometer or a digital density meter, with the latter being a more modern and precise method. The ASTM D4052 standard test method is

widely used for this purpose.[\[5\]](#)[\[10\]](#)[\[11\]](#)

Apparatus:

- Digital Density Meter
- Syringe for sample injection
- Sample of **7-Methyl-4-octanone**
- Cleaning solvents (e.g., acetone, ethanol)
- Dry air or nitrogen source

Procedure:

- Calibrate the digital density meter with dry air and deionized water at a known temperature.
- Ensure the measuring cell of the density meter is clean and dry.
- Inject the **7-Methyl-4-octanone** sample into the measuring cell using a syringe, avoiding the introduction of air bubbles.[\[10\]](#)
- Allow the sample to equilibrate to the set temperature of the instrument.
- The instrument will measure the oscillation period of a U-tube containing the sample and calculate the density.
- Record the density reading.
- Clean the measuring cell thoroughly with appropriate solvents and dry it with a stream of air or nitrogen after the measurement.

Determination of Refractive Index

The refractive index of a liquid is a measure of how much the path of light is bent, or refracted, when it enters the liquid. An Abbe refractometer is a common instrument for this measurement.
[\[4\]](#)[\[12\]](#)[\[13\]](#)

Apparatus:

- Abbe refractometer
- Constant temperature water bath
- Dropper or pipette
- Sample of **7-Methyl-4-octanone**
- Cleaning solvent (e.g., acetone or ethanol)
- Soft lens tissue

Procedure:

- Turn on the refractometer and the constant temperature water bath, setting it to the desired temperature (e.g., 20°C or 25°C).
- Clean the prism surfaces of the refractometer with a suitable solvent and a soft tissue.[4][12]
- Using a dropper, apply a few drops of the **7-Methyl-4-octanone** sample onto the lower prism.[4][12]
- Close the prisms firmly.
- Adjust the eyepiece to bring the crosshairs into focus.
- Rotate the coarse adjustment knob until the light and dark fields are visible in the eyepiece.
- If a colored band is visible, adjust the chromaticity screw to obtain a sharp, colorless dividing line.
- Use the fine adjustment knob to center the dividing line exactly on the crosshairs.[4]
- Read the refractive index value from the scale.
- Clean the prism surfaces thoroughly after the measurement.

Determination of Water Solubility

The solubility of a ketone in water can be determined by various methods. For sparingly soluble compounds like **7-Methyl-4-octanone**, a common approach involves creating a saturated solution and then determining the concentration of the dissolved compound.

Apparatus:

- Flask with a stopper
- Magnetic stirrer and stir bar
- Constant temperature bath or incubator
- Centrifuge
- Gas chromatograph with a flame ionization detector (GC-FID) or mass spectrometer (GC-MS)
- Volumetric flasks and pipettes for standard solutions

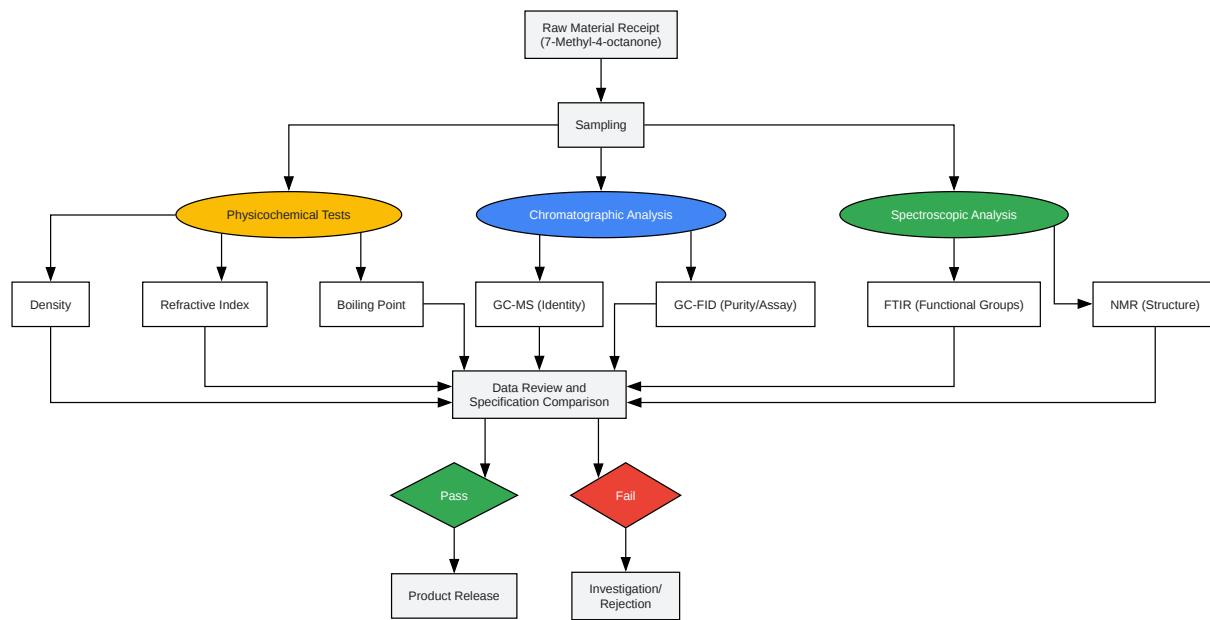
Procedure:

- Add an excess amount of **7-Methyl-4-octanone** to a known volume of deionized water in a flask.
- Seal the flask and place it in a constant temperature bath.
- Stir the mixture vigorously for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached and a saturated solution is formed.
- After stirring, allow the mixture to stand undisturbed in the constant temperature bath to allow the undissolved ketone to separate.
- Centrifuge an aliquot of the aqueous phase to remove any suspended micro-droplets of the undissolved ketone.
- Carefully extract a known volume of the clear aqueous phase.

- Determine the concentration of **7-Methyl-4-octanone** in the aqueous sample using a suitable analytical method, such as GC-FID or GC-MS, by comparing the response to a calibration curve prepared with standard solutions of known concentrations.

Logical Workflow for Analysis

The analysis of a compound like **7-Methyl-4-octanone**, particularly in a quality control context for flavor and fragrance applications, follows a structured workflow to ensure its identity, purity, and consistency.^{[8][14][15][16][17]}

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Analysis Workflow for 7-Methyl-4-octanone

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- To cite this document: BenchChem. [Physicochemical properties of 7-Methyl-4-octanone]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1618552#physicochemical-properties-of-7-methyl-4-octanone>

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